

Application Note: Quantitative Analysis of Meptyldinocap and its Metabolites by LC-MS/MS

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Compound of Interest

Compound Name: *Dinocap*

Cat. No.: *B1148560*

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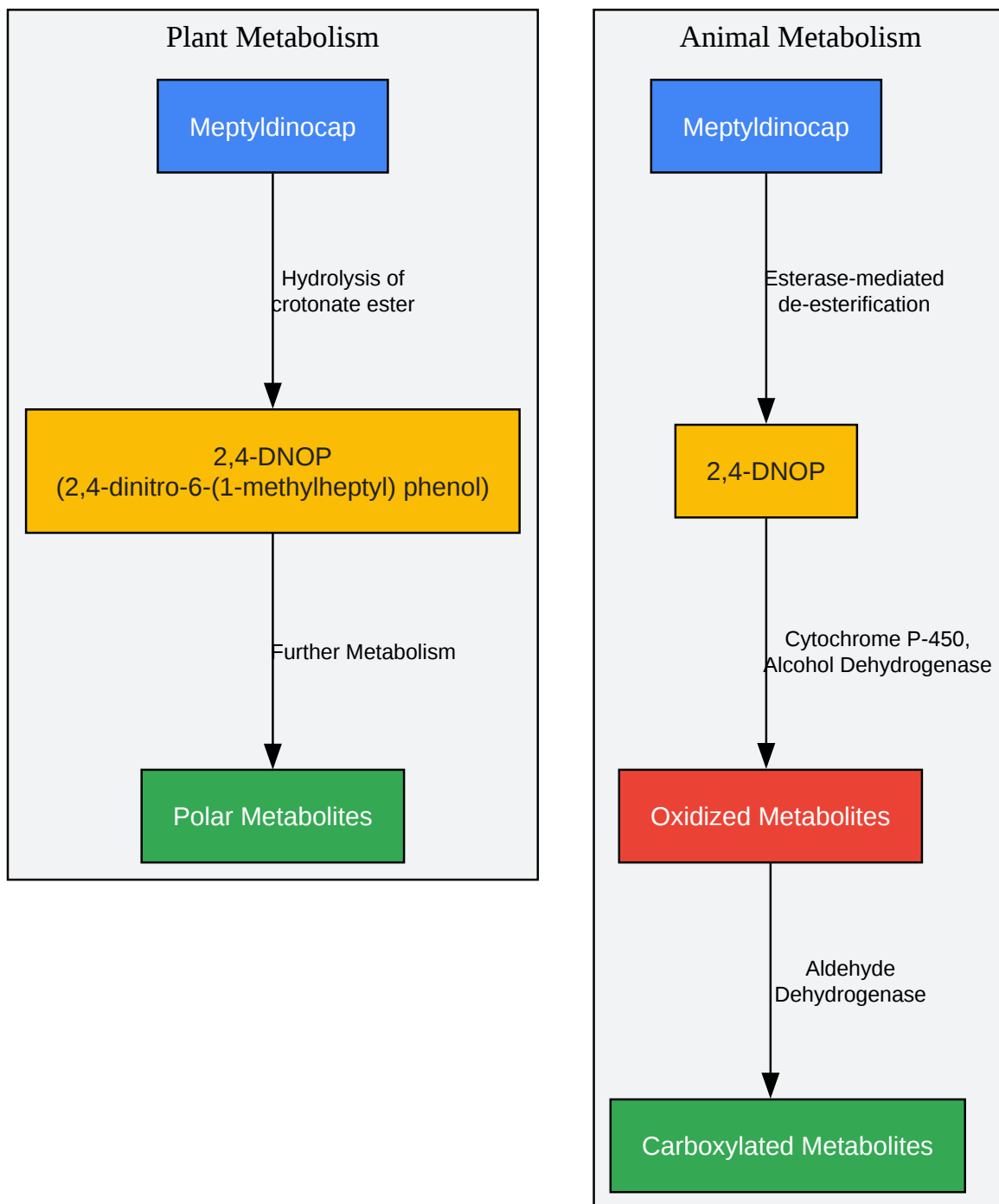
For Researchers, Scientists, and Drug Development Professionals

Introduction

Meptyldinocap, a dinitrophenol fungicide, is the single, more active isomer of the older fungicide **dinocap**.^{[1][2][3]} It is utilized for the control of powdery mildew on a variety of crops, including grapes, strawberries, and cucurbits.^{[4][5][6]} Due to its potential for residues in food products and the environment, robust and sensitive analytical methods are required for the quantitative determination of meptyldinocap and its principal metabolite, 2,4-dinitro-6-(1-methylheptyl) phenol (2,4-DNOP).^{[1][7]} This application note provides detailed protocols for the analysis of meptyldinocap and 2,4-DNOP in various matrices using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), a highly selective and sensitive analytical technique.^{[4][5][6][8][9][10]} The methodology often involves the hydrolysis of the parent compound, meptyldinocap, to its more stable and readily analyzable phenol metabolite, 2,4-DNOP.^{[6][7][8][9][10][11][12][13]}

Metabolic Pathway of Meptyldinocap

In plants, the primary metabolic pathway of meptyldinocap involves the hydrolysis of the crotonate ester to form its corresponding phenol metabolite, 2,4-DNOP.^{[1][7]} This metabolite can then be further metabolized into more polar compounds.^{[1][7]} In animals, the metabolism also begins with esterase-mediated de-esterification to 2,4-DNOP, which is then followed by sequential metabolism involving cytochrome P-450, alcohol dehydrogenase, and aldehyde dehydrogenase, ultimately leading to carboxylated metabolites.^[14]



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Caption: Metabolic pathway of Meptyldinocap in plants and animals.

Experimental Protocols

This section details the methodologies for sample preparation and LC-MS/MS analysis for the determination of meptyl**dinocap**, typically as its metabolite 2,4-DNOP.

Sample Preparation

The choice of sample preparation is critical for accurate quantification and is matrix-dependent. Two common approaches are outlined below.

Protocol 1: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) Method with Alkaline Hydrolysis[12][13]

This method is suitable for a wide range of fruit and vegetable matrices.

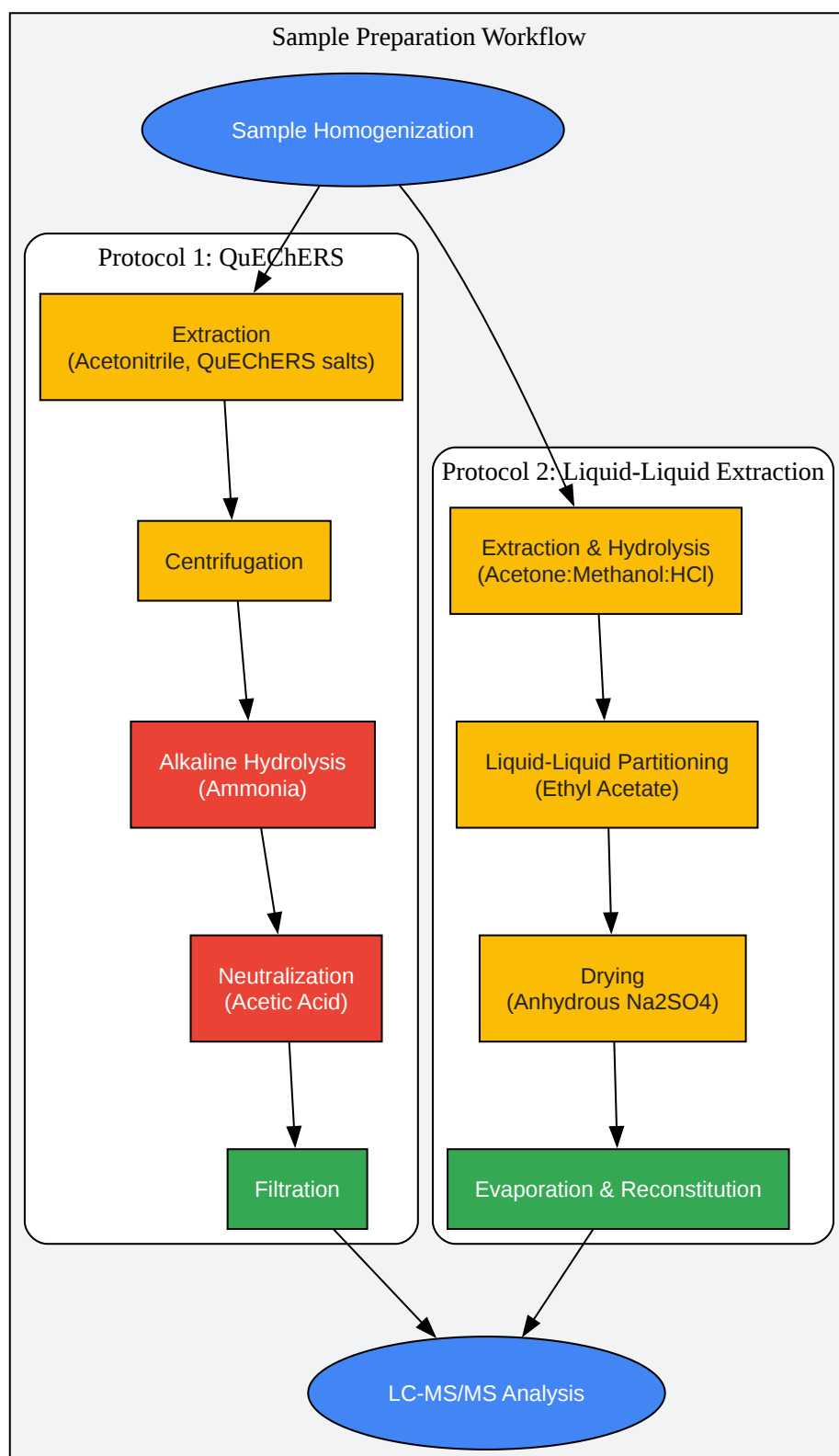
- Homogenization: Homogenize 10 g of the sample.
- Extraction: Add 10 mL of acetonitrile and the QuEChERS citrate-buffered salt packet. Shake vigorously for 1 minute.
- Centrifugation: Centrifuge the sample at ≥ 3000 rpm for 5 minutes.
- Alkaline Hydrolysis: Transfer 1 mL of the supernatant into a vial. Add 25 μ L of 25% ammonia solution. Allow the reaction to proceed for at least 12 hours at room temperature or 2 hours at 60°C to ensure complete hydrolysis of meptyl**dinocap** to 2,4-DNOP.[12]
- Neutralization: Add 25 μ L of concentrated acetic acid to neutralize the solution.[12]
- Filtration: Filter the extract through a 0.22 μ m syringe filter prior to LC-MS/MS analysis.

Protocol 2: Liquid-Liquid Extraction with Hydrolytic Conversion[6][8][9][10]

This method has been successfully applied to mango and soil samples.

- Extraction: Extract a homogenized 10 g sample with 20 mL of a mixture of acetone, methanol, and 4 N HCl (100:10:5, v/v/v).[6][8][10]

- Hydrolysis: The acidic extraction facilitates the hydrolytic conversion of meptyl**dinocap** to 2,4-DNOP.
- Liquid-Liquid Partitioning: Add the extract to a separatory funnel containing 20 mL of ethyl acetate and 100 mL of 5% NaCl solution. Shake vigorously.
- Phase Separation: Allow the layers to separate and collect the upper ethyl acetate phase.
- Drying: Pass the ethyl acetate phase through anhydrous sodium sulfate to remove any residual water.
- Evaporation and Reconstitution: Evaporate the ethyl acetate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a suitable volume of mobile phase for LC-MS/MS analysis.



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Caption: Experimental workflow for sample preparation.

LC-MS/MS Analysis

The final determination is performed by LC-MS/MS, operating in negative electrospray ionization (ESI-) mode and using Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity.

Parameter	Recommended Conditions
Liquid Chromatography	
Column	C18 reverse-phase column (e.g., Agilent ZORBAX SB-C18)[9]
Mobile Phase A	Water with 0.1% formic acid or 5 mM ammonium acetate
Mobile Phase B	Acetonitrile or Methanol
Gradient Elution	A time-programmed gradient from a lower to a higher percentage of organic phase.
Flow Rate	0.2 - 0.5 mL/min
Injection Volume	5 - 20 μ L
Mass Spectrometry	
Ionization Mode	Negative Electrospray Ionization (ESI-)[6][7][8][9][10]
Detection Mode	Multiple Reaction Monitoring (MRM)[9]
Precursor Ion (m/z) for 2,4-DNOP	To be determined by direct infusion of a standard solution
Product Ions (m/z) for 2,4-DNOP	To be determined by fragmentation of the precursor ion

Quantitative Data Summary

The following tables summarize the quantitative performance of the described methods across various matrices.

Table 1: Method Performance in Fruit and Vegetable Matrices

Matrix	LOQ (mg/kg)	Recovery (%)	RSD (%)	Reference
Mango	0.025	93 - 98	2 - 6	[6][7][8][10]
Grapes	0.01	81.2 - 95.8	5.8 - 10.4	[9][11]
Cucumber	0.01	81.4 - 95.1	5.8 - 10.4	[4][5][9]
Pomegranate	0.025	> 80	< 0.5 (Horwitz ratio)	[11]
Cabbages	0.01	89.7 - 93.3	6.3 - 8.5	[9]
Tomatoes	0.01	89.3 - 96.0	6.8 - 9.2	[9]
Apples	0.01	92.0 - 98.3	5.1 - 10.3	[9]
Pears	0.01	89.0 - 95.0	5.3 - 10.2	[9]

Table 2: Method Performance in Environmental Matrices

Matrix	LOQ (mg/kg)	Recovery (%)	RSD (%)	Reference
Soil	0.025	93 - 98	2 - 6	[7][8][10]
Soil	0.01	81.4 - 95.1	-	[4][5]

Conclusion

The LC-MS/MS methods detailed in this application note provide a robust and sensitive approach for the quantitative analysis of meptyl**dinocap** and its primary metabolite, 2,4-DNOP, in a variety of agricultural and environmental samples. The protocols, which often incorporate a hydrolysis step, demonstrate excellent recovery, precision, and low limits of quantification, making them suitable for regulatory monitoring and research applications. The provided workflows and performance data serve as a valuable resource for laboratories involved in pesticide residue analysis.

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